

Widdrol solubility in DMSO, ethanol, and other lab solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Widdrol

Cat. No.: B1201782

[Get Quote](#)

Application Notes and Protocols for Widdrol Solubility

For Researchers, Scientists, and Drug Development Professionals

Introduction

Widdrol is a naturally occurring sesquiterpenoid alcohol found in the essential oils of various plants, including those of the genus *Juniperus*. It has garnered interest in the scientific community for its potential biological activities, including anti-cancer and antifungal properties. Understanding the solubility of **Widdrol** in common laboratory solvents is critical for the design and execution of in vitro and in vivo studies, formulation development, and ensuring the accuracy and reproducibility of experimental results.

These application notes provide a summary of the known solubility of **Widdrol** and a general protocol for determining its solubility in various solvents. Additionally, we detail the signaling pathways reportedly modulated by **Widdrol** to aid in the design of mechanism-of-action studies.

Physicochemical Properties of Widdrol

Property	Value	Source
CAS Number	6892-80-4	[Source]
Molecular Formula	C ₁₅ H ₂₆ O	[Source]
Molecular Weight	222.37 g/mol	[Source]
Appearance	Colorless solid (estimated)	[Source]
Melting Point	98 °C	[Source]
logP (o/w)	4.593 (estimated)	[Source]

Widdrol Solubility Data

Quantitative solubility data for **Widdrol** in common laboratory solvents is not readily available in the public domain. However, qualitative descriptions and estimated values have been reported.

Solvent	Solubility	Source
Water	7.927 mg/L at 25 °C (estimated)	[Source]
Alcohol (general)	Soluble	[Source]
DMSO	Data not available	
Ethanol	Data not available (inferred to be soluble as an alcohol)	[Source]

Note: The high estimated logP value suggests that **Widdrol** is a lipophilic compound and is likely to exhibit poor solubility in aqueous solutions and higher solubility in organic solvents.

Experimental Protocol: Determination of Widdrol Solubility

This protocol outlines a general method for determining the equilibrium solubility of **Widdrol** in a solvent of interest using the shake-flask method.

4.1. Materials

- **Widdrol** (solid)
- Solvent of interest (e.g., DMSO, Ethanol, Methanol, Acetonitrile, etc.)
- Glass vials with screw caps
- Orbital shaker or rotator
- Analytical balance
- Centrifuge
- Syringe filters (0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometry)

4.2. Procedure

- Preparation of Supersaturated Solutions:
 - Add an excess amount of solid **Widdrol** to a series of glass vials.
 - Add a known volume of the desired solvent to each vial. The amount of **Widdrol** should be sufficient to ensure that undissolved solid remains after equilibration.
 - Securely cap the vials.
- Equilibration:
 - Place the vials on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25 °C).
 - Agitate the samples for a sufficient period to reach equilibrium (typically 24-48 hours). A preliminary time-course experiment can determine the optimal equilibration time.
- Sample Preparation for Analysis:

- After equilibration, allow the vials to stand undisturbed to let the excess solid settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Filter the supernatant through a 0.22 μm syringe filter into a clean vial to remove any undissolved particles.
- Quantification by HPLC:
 - Prepare a series of standard solutions of **Widdrol** of known concentrations in the solvent of interest.
 - Develop a suitable HPLC method for the separation and quantification of **Widdrol**.
 - Inject the standard solutions to generate a calibration curve.
 - Inject the filtered sample supernatants.
 - Determine the concentration of **Widdrol** in the samples by comparing their peak areas to the calibration curve.
- Data Analysis:
 - The concentration determined from the HPLC analysis represents the equilibrium solubility of **Widdrol** in the tested solvent at the specified temperature.
 - Perform the experiment in triplicate to ensure the reliability of the results.

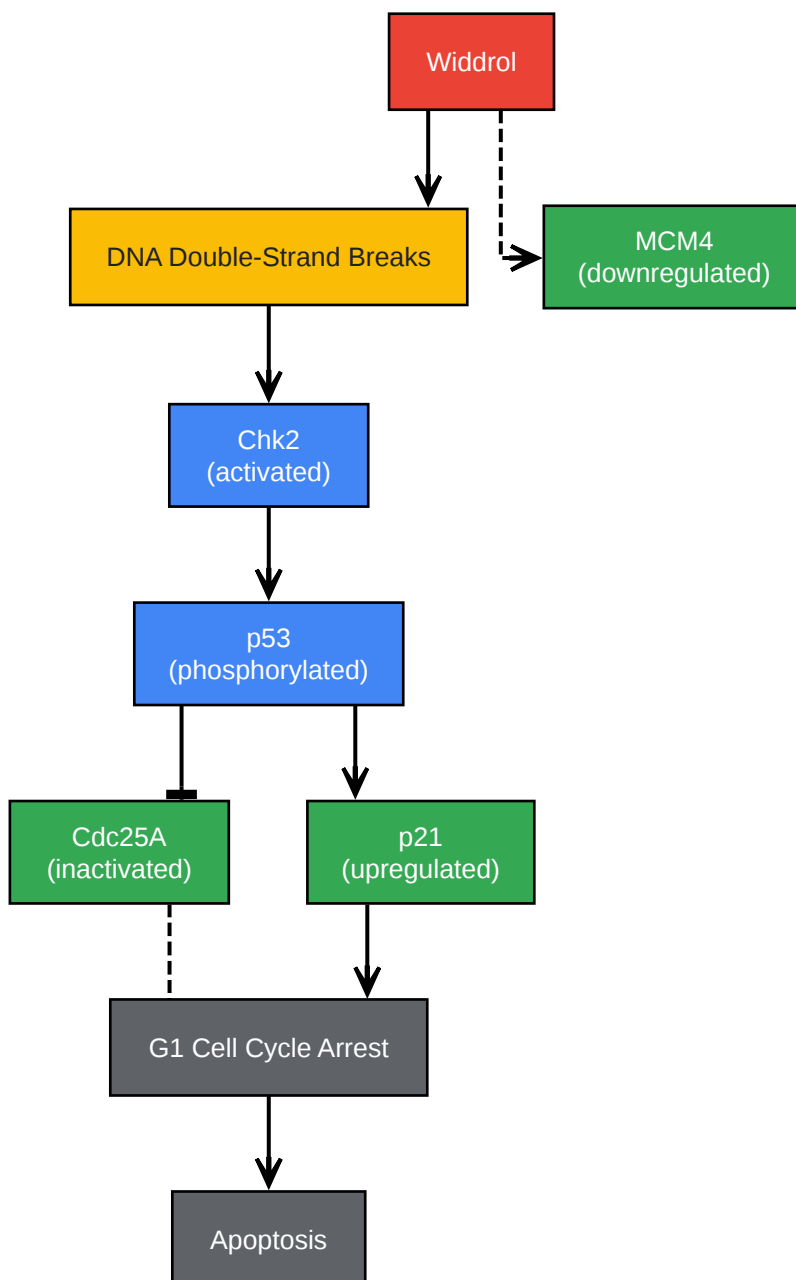
Signaling Pathways Modulated by Widdrol

Widdrol has been reported to exert its biological effects through the modulation of specific signaling pathways. Understanding these pathways is crucial for researchers investigating its mechanism of action.

5.1. DNA Damage Checkpoint Pathway

In human colon adenocarcinoma HT29 cells, **Widdrol** has been shown to cause DNA double-strand breaks, leading to the activation of the G1 DNA damage checkpoint. This is mediated

through the Chk2-p53-Cdc25A-p21-MCM4 signaling cascade, ultimately resulting in G1-phase cell cycle arrest and apoptosis.[1]

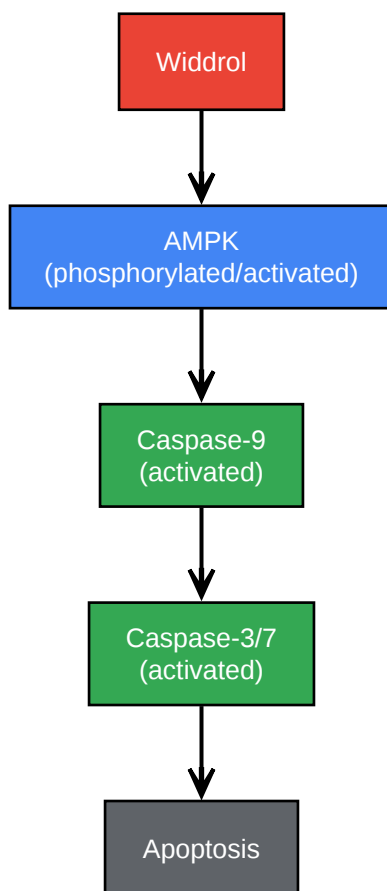


[Click to download full resolution via product page](#)

Caption: **Widdrol**-induced DNA Damage Checkpoint Pathway.

5.2. AMP-Activated Protein Kinase (AMPK) Pathway

Widdrol has also been demonstrated to induce apoptosis in colon cancer cells through the activation of AMP-activated protein kinase (AMPK). AMPK is a key cellular energy sensor, and its activation by **Widdrol** leads to the induction of apoptosis.[2]

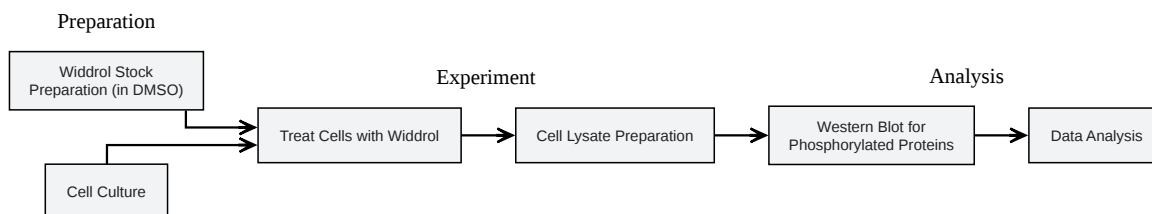


[Click to download full resolution via product page](#)

Caption: **Widdrol**-induced Apoptosis via AMPK Activation.

Experimental Workflow: Investigating Widdrol's Effect on Signaling Pathways

The following diagram outlines a general workflow for studying the impact of **Widdrol** on a cellular signaling pathway.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Widdrol activates DNA damage checkpoint through the signaling Chk2-p53-Cdc25A-p21-MCM4 pathway in HT29 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Widdrol induces apoptosis via activation of AMP-activated protein kinase in colon cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Widdrol solubility in DMSO, ethanol, and other lab solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1201782#widdrol-solubility-in-dmso-ethanol-and-other-lab-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com